

Physical and chemical properties of 2-Ethyl-4-propylaniline

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Compound of Interest

Compound Name: 2-Ethyl-4-propylaniline

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2-Ethyl-4-propylaniline: A Technical Overview

For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide provides a summary of the known physical and chemical properties of **2-Ethyl-4-propylaniline**. Due to the limited availability of detailed experimental data in the public domain, this document serves as a foundational overview rather than an in-depth experimental protocol.

Core Properties

2-Ethyl-4-propylaniline is an aromatic amine with the chemical formula $C_{11}H_{17}N$.^{[1][2][3]} Its structure consists of a benzene ring substituted with an ethyl group at position 2, a propyl group at position 4, and an amino group at position 1.

Table 1: Physical and Chemical Properties of **2-Ethyl-4-propylaniline**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₇ N	[1][2][3]
Molecular Weight	163.26 g/mol	[1][3]
CAS Number	849208-86-2	[1]
IUPAC Name	2-ethyl-4-propylaniline	[1]
XLogP3 (Computed)	3.4	[1]
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Chemical Reactivity

Aniline and its derivatives are versatile intermediates in organic synthesis. The chemical behavior of **2-Ethyl-4-propylaniline** is expected to be characteristic of substituted anilines, involving reactions of both the aromatic ring and the amino group.

- Oxidation: The amino group can be oxidized to form nitroso or nitro compounds.[2]
- Reduction: Nitro derivatives can be reduced back to the corresponding amine.[2]
- Electrophilic Aromatic Substitution: The electron-donating amino group activates the benzene ring, directing electrophiles to the ortho and para positions. Potential reactions include nitration, halogenation, and sulfonation.[2]

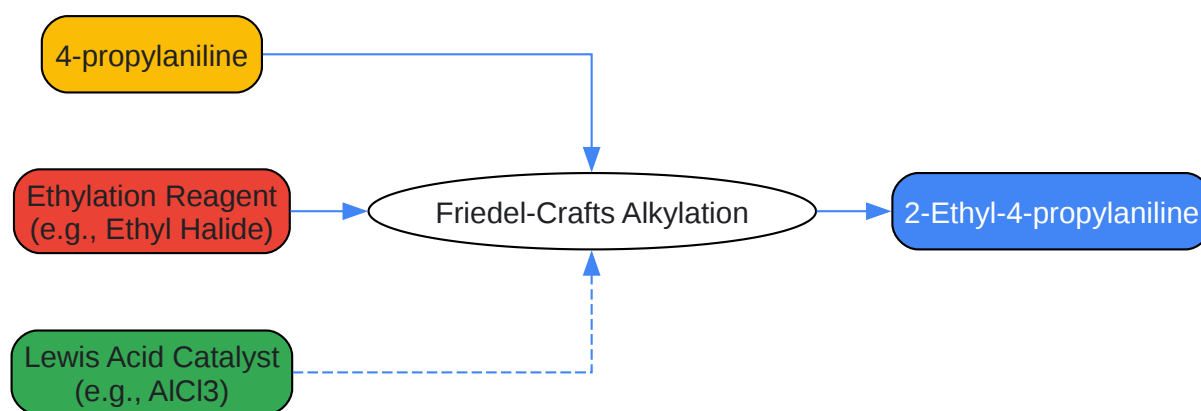
Synthesis

While specific, detailed experimental protocols for the synthesis of **2-Ethyl-4-propylaniline** are not readily available in published literature, general methods for the synthesis of substituted anilines can be applied.

Potential Synthetic Routes:

- Friedel-Crafts Acylation and Reduction: This two-step process would involve the Friedel-Crafts acylation of a suitable benzene derivative followed by reduction of the resulting ketone to yield the alkyl group.[2]
- Nucleophilic Substitution: This method would involve the reaction of a haloarene with an appropriate amine.[2]

A logical synthetic approach could involve the ethylation of 4-propylaniline. This would be an example of an electrophilic aromatic substitution reaction.



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Caption: Logical workflow for the synthesis of **2-Ethyl-4-propylaniline**.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **2-Ethyl-4-propylaniline** are not currently available in the reviewed scientific literature. Standard analytical techniques for compound characterization would include:

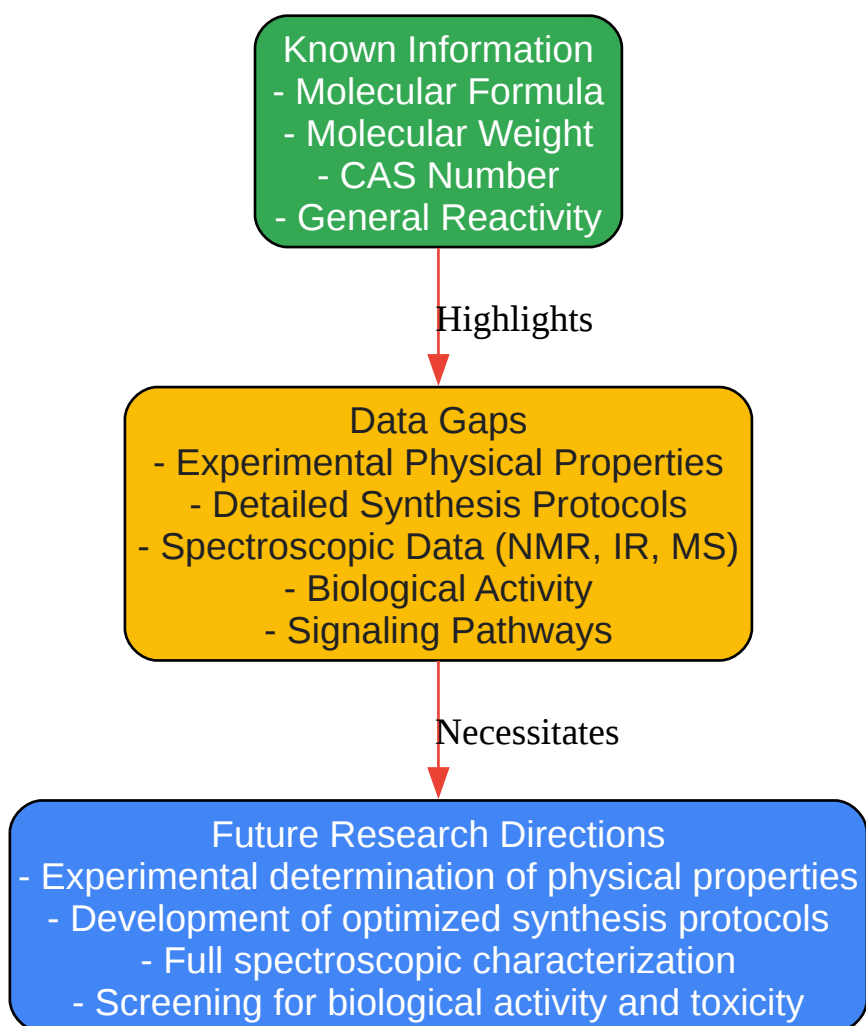
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To determine the chemical structure and purity.
- Infrared (IR) Spectroscopy: To identify functional groups.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.

Biological Activity and Signaling Pathways

There is no specific information available in the public domain regarding the biological activity or associated signaling pathways of **2-Ethyl-4-propylaniline**. Research on other substituted anilines suggests a wide range of potential biological effects, but direct extrapolation to this specific compound is not possible without experimental data. The toxicity of alkylated anilines is an area of active research.^[4]

Conclusion

2-Ethyl-4-propylaniline is a known chemical entity with established basic identifiers. However, a comprehensive understanding of its physical properties, detailed synthetic procedures, and biological effects is hampered by a lack of publicly available experimental data. Further research is required to fully characterize this compound and explore its potential applications in drug development and other scientific fields.



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Caption: Analysis of available information and future research needs.

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References

- 1. 2-Ethyl-4-propylaniline | C₁₁H₁₇N | CID 23348793 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy 2-Ethyl-4-propylaniline | 849208-86-2 [smolecule.com]

- 3. 4-ethyl-N-propylaniline | C₁₁H₁₇N | CID 18432394 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 4. Structure-toxicity relationships for mono alkyl- or halogen-substituted anilines - PubMed
[pubmed.ncbi.nlm.nih.gov]
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